

A Comparative Analysis of Key Recovery Attacks on TKIP and WEP

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tkip*

Cat. No.: *B15613815*

[Get Quote](#)

A comprehensive side-by-side comparison of the vulnerabilities inherent in the Temporal Key Integrity Protocol (**TKIP**) and Wired Equivalent Privacy (**WEP**) reveals a significant disparity in their security postures. While both protocols have been deprecated, understanding the mechanics and success rates of attacks against them provides crucial insights into the evolution of wireless security. **WEP** is susceptible to complete key recovery attacks, whereas publicly available attacks against **TKIP** are limited to packet decryption and injection, not a full compromise of the temporal keys.

Quantitative Comparison of Attack Performance

The following table summarizes the quantitative data from various experimental analyses of attacks against **WEP** and **TKIP**. It highlights the resources and time required for successful exploitation.

Metric	WEP Key Recovery Attack (FMS/PTW)	TKIP Plaintext Recovery Attack (Beck-Tews)
Primary Goal	Full recovery of the secret key. [1]	Decryption of individual packets and potential injection of arbitrary packets.[2][3]
Underlying Vulnerability	Weaknesses in the RC4 key scheduling algorithm and improper use of Initialization Vectors (IVs).[4][5]	Exploitation of the Message Integrity Check (MIC) mechanism and QoS implementation flaws.[2][6][7]
Packets Required	35,000 - 40,000 for a 50% success probability (PTW attack).[1] Can range up to 4,000,000 - 6,000,000 in other scenarios.[8]	A single captured packet (e.g., an ARP packet) is sufficient to initiate the attack.[6]
Time to Success	Less than 60 seconds on a fast network with active packet injection.[1] Can take 1-2 hours in passive scenarios.[1]	Approximately 12-15 minutes to decrypt an ARP packet.[2][9] [10] The NOMORE attack can be completed within an hour. [3]
Attack Rate	Dependent on the rate of "weak" IV capture.	Limited to approximately one byte per minute to avoid triggering MIC failure countermeasures.[6][10]
Attack Type	Primarily passive data collection, can be accelerated with active packet injection.	Active, requires sending crafted packets to the access point and observing responses.[6]
Outcome	Full decryption of all network traffic.	Decryption of a single packet's content and the ability to inject a limited number of small, crafted packets.[1][9]

Experimental Protocols: Methodologies of Key Attacks

WEP Key Recovery: The Fluhrer, Mantin, and Shamir (FMS) Attack

The FMS attack, and its subsequent optimizations like the PTW attack, exploit statistical weaknesses in the RC4 stream cipher as used in WEP. The core of the vulnerability lies in the way WEP constructs the per-packet RC4 key by concatenating a public 24-bit Initialization Vector (IV) with the secret WEP key.

Experimental Workflow:

- **Passive Monitoring:** The attacker's system is placed in monitor mode to capture a large volume of encrypted WEP packets from the target network.
- **Weak IV Collection:** The captured packets are filtered to identify those that use "weak" IVs. These specific IVs create a high probability that the first few bytes of the generated keystream are correlated with bytes of the secret key.
- **Statistical Analysis:** By analyzing the first output byte of the RC4 keystream from many packets with weak IVs, the attacker can make a statistical guess about the first byte of the secret WEP key.
- **Iterative Key Byte Recovery:** Once the first key byte is determined with high probability, the attacker uses this knowledge to target the second key byte. This process is repeated iteratively, recovering one byte of the secret key at a time.
- **Key Reconstruction:** After collecting a sufficient number of weak IV packets (ranging from tens of thousands to millions), the attacker can reconstruct the entire WEP key. Active attacks can accelerate this process by re-injecting captured ARP packets to rapidly generate new packets with different IVs.^[1]

TKIP Plaintext Recovery: The Beck-Tews "ChopChop" Style Attack


Attacks against **TKIP** are not true key recovery attacks; they do not reveal the temporal keys. Instead, they allow for the decryption of individual packets and the injection of malicious data. The Beck-Tews attack is a practical example that adapts the "chopchop" attack, originally used against WEP, to the **TKIP** environment.

Experimental Workflow:

- **Packet Capture:** The attacker captures an encrypted **TKIP** packet, typically a small one with a predictable structure like an ARP packet.
- **Byte Guessing and Packet Modification:** The attacker takes the captured packet, removes the last byte of the encrypted payload, and guesses its plaintext value. A new Integrity Check Value (ICV) is calculated for this modified packet.
- **Packet Injection:** The modified packet is transmitted to the client.
- **Oracle Observation:** The attacker observes the client's response. Because **TKIP** uses a Message Integrity Check (MIC) called "Michael," a correct guess of the plaintext byte will result in a valid ICV but an invalid MIC. This causes the client to send a MIC failure report to the access point. An incorrect guess results in an invalid ICV, and the packet is silently dropped.
- **Rate Limiting:** The **TKIP** protocol includes a countermeasure that shuts down the connection if two MIC failures occur within 60 seconds.^{[3][6]} To avoid this, the attacker must wait for 60 seconds after each correct guess, limiting the decryption rate to about one byte per minute.^[6]
- **Plaintext and MIC Recovery:** This process is repeated for each byte of the packet's payload, ICV, and MIC, eventually revealing the entire plaintext of the original packet and the correct MIC for that packet.^{[9][10]} This allows for the subsequent injection of a small number of custom packets.^[1]

Logical Flow of Wireless Security Attacks

The following diagram illustrates the generalized workflow of attacks against WEP and **TKIP**, highlighting the fundamental differences in their objectives and outcomes.



[Click to download full resolution via product page](#)

*Workflow comparison of WEP and **TKIP** attacks.*

In conclusion, the security flaws in WEP are fundamental, allowing for a complete and often rapid recovery of the secret key. **TKIP**, while also deprecated and vulnerable, was designed as an interim solution that successfully mitigated WEP's most critical key recovery vulnerabilities. [11][12][13] The attacks against **TKIP** are significantly more constrained, slower, and do not result in the compromise of the session keys, representing a clear, albeit imperfect, improvement in wireless security.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dl.aircrack-ng.org [dl.aircrack-ng.org]
- 2. Researchers find more flaws in wireless security • The Register [theregister.com]
- 3. Temporal Key Integrity Protocol - Wikipedia [en.wikipedia.org]
- 4. Fluhrer, Mantin and Shamir attack - Wikipedia [en.wikipedia.org]
- 5. cs.miami.edu [cs.miami.edu]
- 6. repository.root-me.org [repository.root-me.org]
- 7. ieice.org [ieice.org]
- 8. researchgate.net [researchgate.net]
- 9. papers.mathyvanhoef.com [papers.mathyvanhoef.com]
- 10. i.blackhat.com [i.blackhat.com]
- 11. qsfpтек.com [qsfpтек.com]
- 12. WEP vs WPA: Key Differences in Wi-Fi Security Protocols Explained [sangfor.com]
- 13. ijccr.com [ijccr.com]
- To cite this document: BenchChem. [A Comparative Analysis of Key Recovery Attacks on TKIP and WEP]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613815/docs#a-comparative-analysis-of-key-recovery-attacks-on-tkip-and-wep\]](https://www.benchchem.com/product/b15613815/docs#a-comparative-analysis-of-key-recovery-attacks-on-tkip-and-wep)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)